

cis-Methylisoeugenol: Applications in Flavor and Fragrance Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-Methylisoeugenol*

Cat. No.: B143332

[Get Quote](#)

Application Note & Protocols

For Researchers, Scientists, and Drug Development Professionals

Abstract

cis-Methylisoeugenol, a phenylpropanoid, is a significant aroma compound found in various essential oils. It possesses a characteristic mild, spicy, and clove-like aroma, making it a valuable ingredient in the flavor and fragrance industries. This document provides detailed application notes and experimental protocols for the research and utilization of **cis-Methylisoeugenol**, covering its sensory evaluation, analytical quantification, synthesis, and potential applications in flavor modification and research.

Physicochemical and Sensory Properties

cis-Methylisoeugenol's properties are crucial for its application in flavor and fragrance formulations. A summary of its key characteristics is presented below.

Table 1: Physicochemical Properties of **cis-Methylisoeugenol**

Property	Value	Source
Chemical Name	(Z)-1,2-Dimethoxy-4-(1-propenyl)benzene	[1]
Synonyms	cis-Isomethyleugenol, cis-4-Propenyl veratrole	[1]
CAS Number	6380-24-1	[1]
Molecular Formula	C ₁₁ H ₁₄ O ₂	[2]
Molecular Weight	178.23 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	270.50 °C @ 760.00 mm Hg	[1]
Flash Point	104.50 °C (220.1 °F)	[1]
Solubility	Soluble in ethanol and fixed oils; insoluble in water.	[1][2]

Table 2: Sensory Profile of **cis-Methylisoeugenol**

Attribute	Description	Source
Odor Type	Spicy	[1]
Odor Description	Mild, spicy, clove-like.	[1]
Flavor Profile	Described as having spicy, clove, allspice, woody, aromatic, pimenta, nutmeg, and phenolic notes.	[4]
Natural Occurrence	Found in essential oils of calamus, citronella, and cinnamon leaf.	[1]

Applications in Flavor and Fragrance Research

cis-Methylisoeugenol is utilized for its unique aromatic properties to enhance and modify the sensory profiles of various products.

- **Flavor Applications:** It is used to impart spicy and clove-like notes to food products. It can act as a flavor modifier, adding complexity and warmth to flavor compositions.
- **Fragrance Applications:** In perfumery, it contributes to floral and spicy accords, particularly in carnation and tuberose type fragrances.[3]

Experimental Protocols

Synthesis of cis-Methylisoeugenol

A common method for the synthesis of methyl isoeugenol is the methylation of isoeugenol. The Williamson ether synthesis is a widely used approach.[3] A detailed one-step green synthesis method has also been reported.[5]

Protocol: One-Step Green Synthesis of Isoeugenol Methyl Ether (adapted from[5])

Materials:

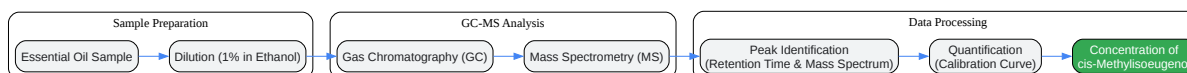
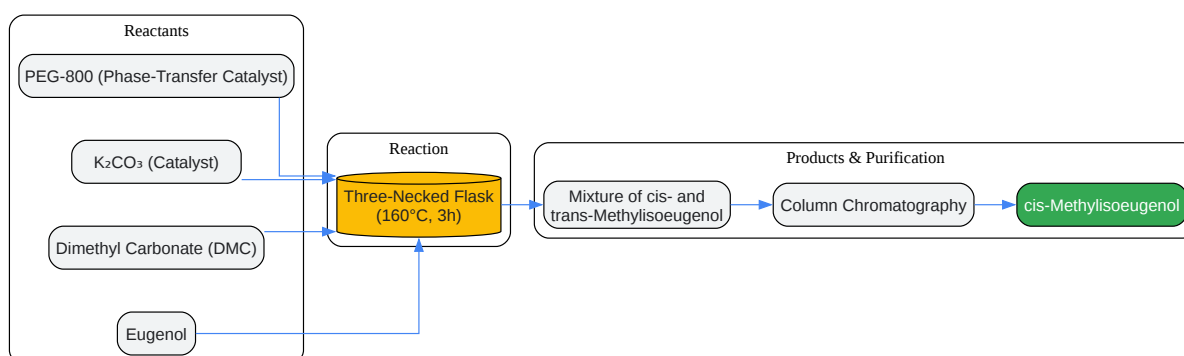
- Eugenol
- Dimethyl carbonate (DMC)
- Potassium carbonate (K_2CO_3) (catalyst)
- Polyethylene glycol (PEG-800) (phase-transfer catalyst)
- Three-necked flask equipped with a distillation column, thermometer, dropping funnel, and magnetic stirrer.

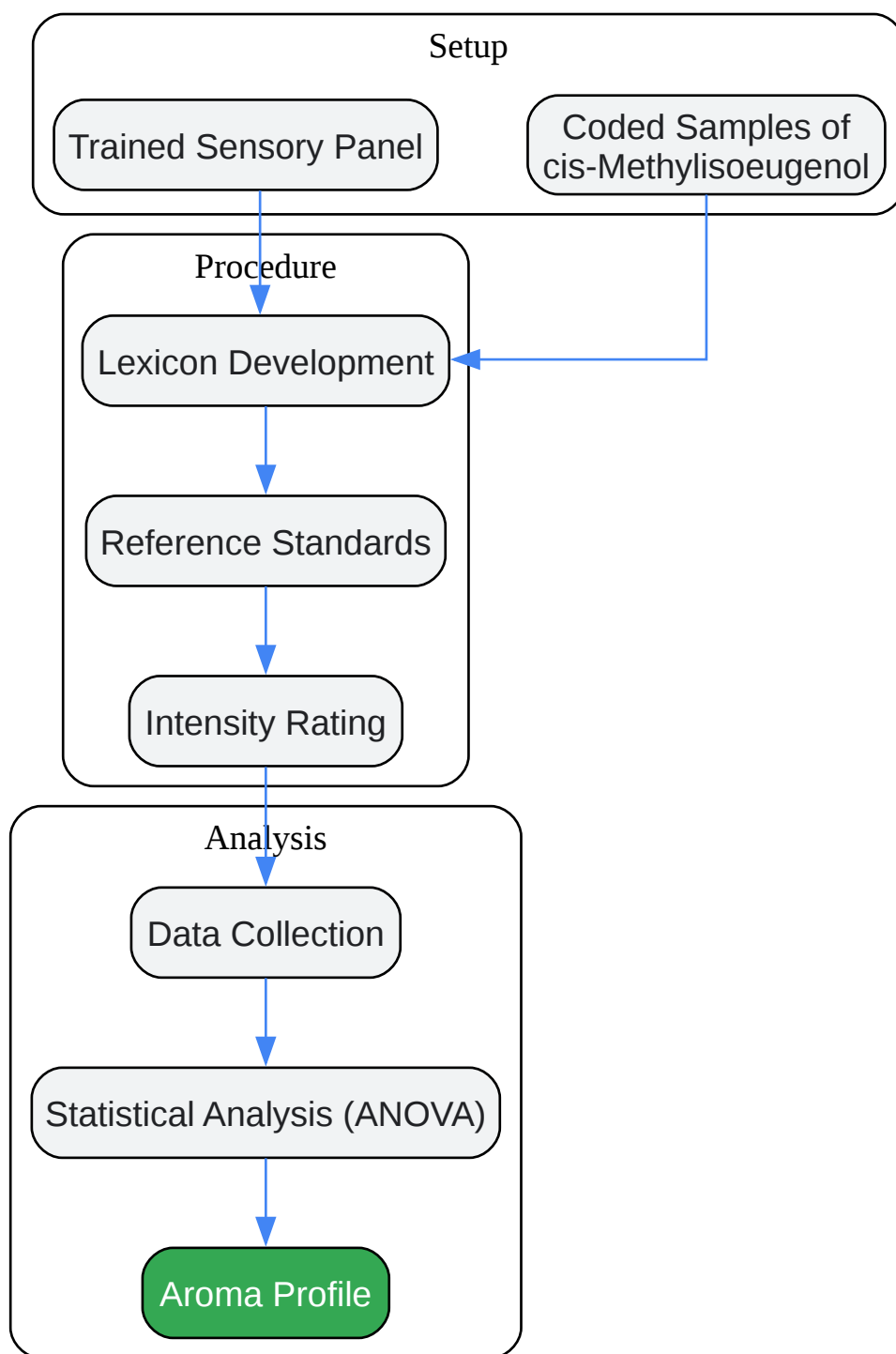
Procedure:

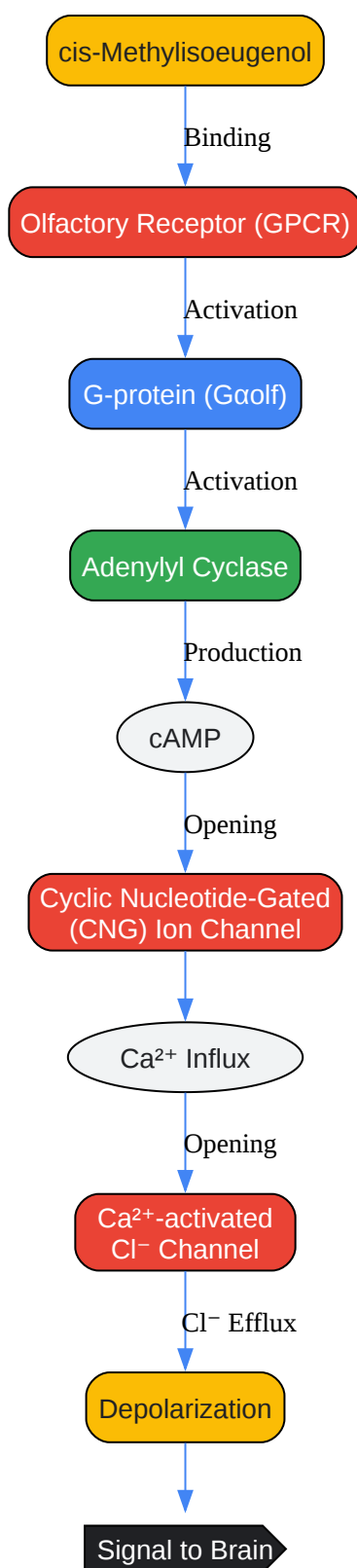
- Add appropriate amounts of K_2CO_3 and PEG-800 to the three-necked flask and preheat until the K_2CO_3 is completely dissolved in the PEG-800.
- Add eugenol to the flask.

- Set the reaction temperature to 160°C and the reaction time to 3 hours.
- Add DMC dropwise at a rate of 0.09 mL/min. The recommended molar ratio of reactants is $n(\text{eugenol}):n(\text{DMC}):n(\text{catalyst}):n(\text{PTC}) = 1:4:0.1:0.1$.
- After the reaction is complete, the product, isoeugenol methyl ether (a mixture of cis and trans isomers), can be purified using column chromatography.

Note: This protocol produces a mixture of cis- and trans-isomers. Further purification by fractional distillation or preparative chromatography may be required to isolate the cis-isomer.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fragrance University [fragranceu.com]
- 2. Methyl isoeugenol | C₁₁H₁₄O₂ | CID 7128 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. ScenTree - Methyl isoeugenol (CAS N° 93-16-3) [scentree.co]
- 4. isoeugenol, 97-54-1 [thegoodscentscompany.com]
- 5. One-Step Green Synthesis of Isoeugenol Methyl Ether from Eugenol by Dimethyl Carbonate and Phase-Transfer Catalysts - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [cis-Methylisoeugenol: Applications in Flavor and Fragrance Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b143332#cis-methylisoeugenol-applications-in-flavor-and-fragrance-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com